

Application Notes: Tetrafluorostannane

Complex Formation

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Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

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1. Introduction to Tetrafluorostannane (SnF₄) Tetrafluorostannane (Tin(IV) fluoride, SnF₄) is a strong, hard Lewis acid characterized by a tetrahedral molecular geometry with a Sn-F bond length of approximately 1.80 Å [1]. Its significant electronegativity makes it an excellent fluorinating agent and a versatile precursor for synthesizing coordination complexes with various Lewis bases like phosphine oxides, arsine oxides, and bidentate ligands [1] [2]. These complexes are primarily investigated for their potential in catalysis and materials science.

2. Established Protocols for Complex Formation

Protocol 1: Synthesis of Phosphane/Oxide Complexes This protocol describes the formation of complexes such as *trans*-[SnF₄(PR₃)₂] and *cis*-[SnF₄(diphosphane)], adapted from published research [2].

- **Reaction:** SnF₄ + 2 Lewis Base (L) → [SnF₄L₂]
- **Materials:**
 - **Tetrafluorostannane** (SnF₄) [1].
 - Lewis Bases: Trimethylphosphane (PMe₃), tricyclohexylphosphane (PCy₃), or bidentate ligands like 1,2-Bis(diethylphosphano)ethane [2].
 - Inert Atmosphere: Nitrogen or argon glovebox or Schlenk line.
- **Procedure:**
 - **Setup:** Perform all manipulations in an inert atmosphere glovebox or using Schlenk techniques to prevent hydrolysis.
 - **Reaction:** In a dried Schlenk flask, combine SnF₄ and the phosphane ligand (in a 1:2 molar ratio for monodentate ligands, or 1:1 for bidentate ligands) in a suitable anhydrous solvent (e.g.,

THF).

- **Stirring:** Stir the reaction mixture at room temperature or under mild heating (e.g., 40-50°C) for several hours until completion.
- **Isolation:** The product can be isolated by removing the solvent under reduced pressure or by crystallization.
- **Characterization:** The resulting complexes are typically characterized by IR spectroscopy and multinuclear NMR (^1H , ^{19}F , ^{31}P , ^{119}Sn) [2]. Single-crystal X-ray diffraction has confirmed structures like *trans*-[SnF₄(PCy₃)₂] and *cis*-[SnF₄{Et₂P(CH₂)₂PEt₂}] [2].

Protocol 2: Synthesis with O- and N-Donor Ligands This protocol covers complex formation with ligands like 2,2'-bipyridyl, 1,10-phenanthroline, and tetrahydrofuran (THF) [2].

- **Materials:**
 - **Tetrafluorostannane** (SnF₄).
 - Ligands: 2,2'-bipyridyl (bipy), 1,10-phenanthroline (phen), THF, etc.
- **Procedure:**
 - Follow similar inert atmosphere procedures as in Protocol 1.
 - Combine SnF₄ with the bidentate N-donor ligand (e.g., bipy or phen) in a 1:1 molar ratio in an anhydrous solvent.
 - Stir at room temperature. The complex *cis*-{SnF₄(L-L)} often forms directly.
 - For monodentate ligands like THF, the stoichiometry and structure in solution should be verified by NMR.
- **Characterization:** Use multinuclear NMR spectroscopy. The structure of *cis*-{SnF₄(1,10-phenanthroline)} has been confirmed by X-ray crystallography [2].

3. Quantitative Data and Properties The table below summarizes key data for selected tetrafluorostannane complexes.

Complex Formed	Ligand Type	Key Characterization Data	Observed Geometry
<i>trans</i> -[SnF ₄ (PCy ₃) ₂]	Tertiary phosphane	^{31}P , ^{19}F , ^{119}Sn NMR; IR; X-ray Crystal Structure	<i>trans</i> octahedral [2]
<i>cis</i> -[SnF ₄ {Et ₂ P(CH ₂) ₂ PEt ₂ }]	Diphosphane	^{31}P , ^{19}F , ^{119}Sn NMR; IR; X-ray Crystal Structure	<i>cis</i> octahedral [2]
<i>cis</i> -{SnF ₄ (1,10-phen)}	N-donor (bidentate)	Multinuclear NMR; X-ray Crystal Structure	<i>cis</i> octahedral [2]

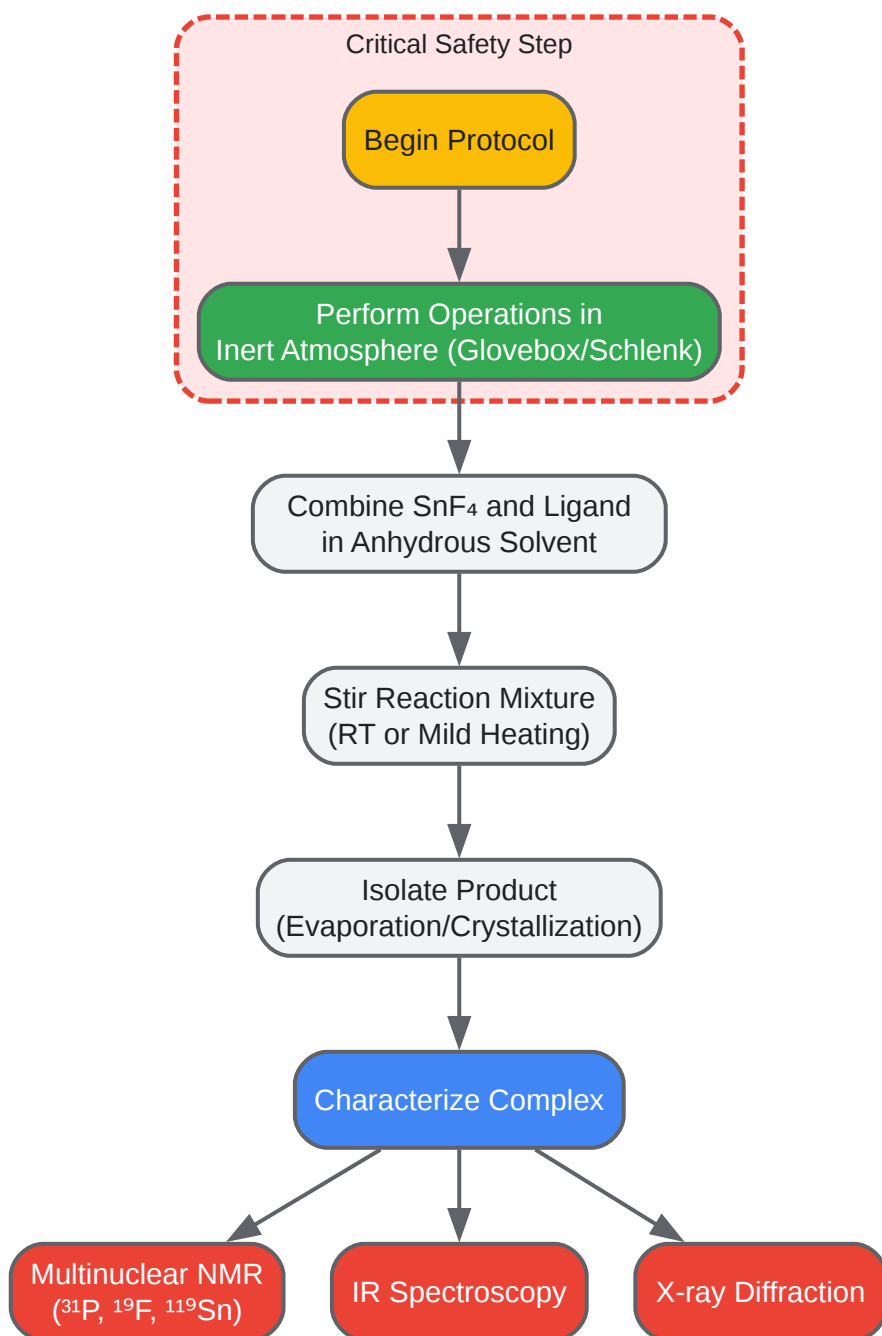
Complex Formed	Ligand Type	Key Characterization Data	Observed Geometry
cis- {SnF ₄ (MeO(CH ₂) ₂ OMe)}	O-donor (bidentate)	Multinuclear NMR; X-ray Crystal Structure	cis octahedral [2]

4. Critical Safety and Handling Notes Tetrafluorostannane is **hygroscopic** and reacts with moisture, hydrolyzing to form tin(II) fluoride and highly corrosive hydrofluoric acid (HF) [1].

- **Primary Hazards:** Harmful if swallowed, in contact with skin, or inhaled. Causes severe skin burns and eye damage [1].
- **Handling:** All reactions must be conducted in a well-ventilated fume hood using appropriate personal protective equipment (PPE). **Strict use of inert atmosphere techniques (glovebox or Schlenk line) with dried glassware and anhydrous solvents is mandatory** to prevent hydrolysis and exposure to HF.
- **Storage:** Store in a cool, dry place under an inert atmosphere [1].

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the synthesis and characterization of SnF₄ complexes, incorporating the critical safety steps.



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Diagram 1: Workflow for the synthesis and characterization of SnF₄ complexes, highlighting the mandatory inert atmosphere step.

Research Context and Potential Applications

The study of SnF₄ complexes demonstrates a classic approach in inorganic coordination chemistry, exploring the interaction of a hard Lewis acid with various donor ligands [2]. A key finding is that while SnF₄ readily forms complexes with phosphanes and phosphane/arsine oxides, **direct attempts to form complexes with tertiary arsanes (e.g., AsR₃) have been unsuccessful**, underscoring the selectivity of this Lewis acid [2].

Potential research applications for these complexes are grounded in their fundamental properties:

- **Catalysis:** Their strong Lewis acidity makes them candidates for catalyzing organic transformations, particularly fluorination reactions [1].
- **Material Science:** They serve as precursors for the development of transparent conducting thin films and advanced glasses with unique optical properties [1].
- **Synthetic Intermediate:** They are valuable starting materials for synthesizing other tin-based compounds, including organotins, which have applications as antimicrobials and fungicides [1].

Summary and Important Disclaimer

These Application Notes consolidate established protocols for forming coordination complexes with **tetrafluorostannane**. The core methodologies for handling SnF₄, conducting reactions under inert conditions, and characterizing the resulting complexes are well-documented, though the available literature is not recent.

A critical constraint is the **high reactivity of SnF₄ with moisture**, necessitating extreme care and specialized equipment. Researchers must prioritize safety procedures to mitigate the risk of generating hydrofluoric acid.

The provided workflow offers a clear, actionable guide for initiating research in this area. Future investigations may focus on applying these classic complexes in modern catalytic systems or advanced materials development.

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References

1. Buy Tetrafluorostannane | 7783-62-2 [smolecule.com]

2. Tin(IV) fluoride | 6 Publications | 102 Citations | Top Authors [scispace.com]

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Smolecule, [2026]. [Online PDF]. Available at:

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